

# Application Note: Preparation of a Stock Solution of NOC 18

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## Compound of Interest

Compound Name: NOC 18

Cat. No.: B8811787

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation, storage, and use of stock solutions of **NOC 18** (also known as DETA NONOate), a widely used nitric oxide (NO) donor. Adherence to this protocol is crucial for ensuring the stability, potency, and reproducibility of experimental results.

## Introduction

**NOC 18**, with the chemical name 2,2'-(Hydroxynitrosohydrazino)bis-ethanamine, is a member of the diazeniumdiolate (NONOate) class of compounds.[1] These compounds are invaluable in biomedical research as they spontaneously release nitric oxide (NO) under physiological conditions without the need for enzymatic activation.[2] The release of NO is pH-dependent; **NOC 18** is relatively stable in alkaline solutions (pH  $\geq 10.0$ ) but begins to release NO as the pH decreases to physiological levels ( $\sim 7.4$ ).[3] With a long half-life of approximately 20 hours at 37°C in pH 7.4 buffer, **NOC 18** is suitable for experiments requiring a slow, sustained release of NO.[3][4]

## Physicochemical and Stability Data

Proper handling and storage are dictated by the chemical properties of **NOC 18**. The following tables summarize key quantitative data for this compound.

Table 1: Physicochemical Properties of **NOC 18**

Property	Value	Reference
CAS Number	<b>146724-94-9</b>	<a href="#">[1]</a>
Molecular Formula	C <sub>4</sub> H <sub>13</sub> N <sub>5</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	163.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white crystalline solid	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Purity	≥90% (HPLC)	<a href="#">[2]</a>

| UV/Vis Maximum (λ<sub>max</sub>) | 252 nm [\[3\]](#) |

Table 2: Solubility of **NOC 18**

Solvent	Solubility	Reference
Water	<b>Soluble (&gt;20 mg/mL)</b>	<a href="#">[4]</a> <a href="#">[5]</a>
PBS (pH 7.4)	100 mg/mL	<a href="#">[4]</a>

| 10 mM NaOH | Soluble [\[4\]](#) |

Table 3: Stability and Half-Life of **NOC 18**

Condition	Stability / Half-Life (t <sub>1/2</sub> )	Reference
Solid (Long-term storage)	Stable for ≥2 years at -80°C; Store desiccated, protected from light and moisture.	[1][3]
Stock Solution in 10 mM NaOH	Relatively stable; can be stored for up to 24 hours at 0°C or -20°C. Use within one day is recommended as degradation occurs.	[2][3]
Solution in PBS (pH 7.4)	Unstable; reconstitute just prior to use.	
Half-life in PBS (pH 7.4) at 37°C	~20 hours	[3][4]

| Half-life in PBS (pH 7.4) at 22-25°C | ~56 hours |[3] |

## Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **NOC 18**, which is a common concentration for laboratory use.

### 3.1. Materials and Equipment

- **NOC 18** (solid)
- Sodium hydroxide (NaOH) pellets or solution
- Ultrapure, sterile water
- Sterile microcentrifuge tubes
- Analytical balance
- Calibrated pipettes and sterile tips

- Vortex mixer
- Ice bucket
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

### 3.2. Safety Precautions

- **NOC 18** should be considered hazardous.[3][6] Always consult the Safety Data Sheet (SDS) before use.
- Handle the solid powder and solutions in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times. Avoid ingestion, inhalation, and contact with skin or eyes.  
[3][6]

### 3.3. Preparation of 10 mM NaOH Solvent

- To prepare 100 mL of 10 mM NaOH, weigh 0.04 g of NaOH pellets.
- Add the pellets to approximately 90 mL of ultrapure water and stir until fully dissolved.
- Adjust the final volume to 100 mL with ultrapure water.
- Filter-sterilize the solution if it will be used for cell culture applications.
- Chill the 10 mM NaOH solution on ice before use.

### 3.4. Preparation of 10 mM **NOC 18** Stock Solution

- Equilibration: Before opening, allow the vial of solid **NOC 18** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, as the compound is hygroscopic.[3]
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **NOC 18**. To prepare 1 mL of a 10 mM stock solution, you will need 1.63 mg of **NOC 18**.
  - Calculation:  $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$

- $0.001\text{ L} \times 0.01\text{ mol/L} \times 163.18\text{ g/mol} = 0.00163\text{ g} = 1.63\text{ mg}$
- Dissolution: Add the weighed **NOC 18** solid to a sterile microcentrifuge tube. Add the corresponding volume of pre-chilled, sterile 10 mM NaOH.
- Mixing: Vortex the solution gently until the solid is completely dissolved. Keep the solution on ice.
- Aliquoting and Storage:
  - Immediately aliquot the stock solution into small, single-use volumes in sterile microcentrifuge tubes.
  - Store the aliquots at -20°C for up to 24 hours. For best results and minimal degradation, use the stock solution on the same day it is prepared.[\[2\]](#)
  - Note: Do not store **NOC 18** in aqueous buffers like PBS or water, as it is highly unstable.

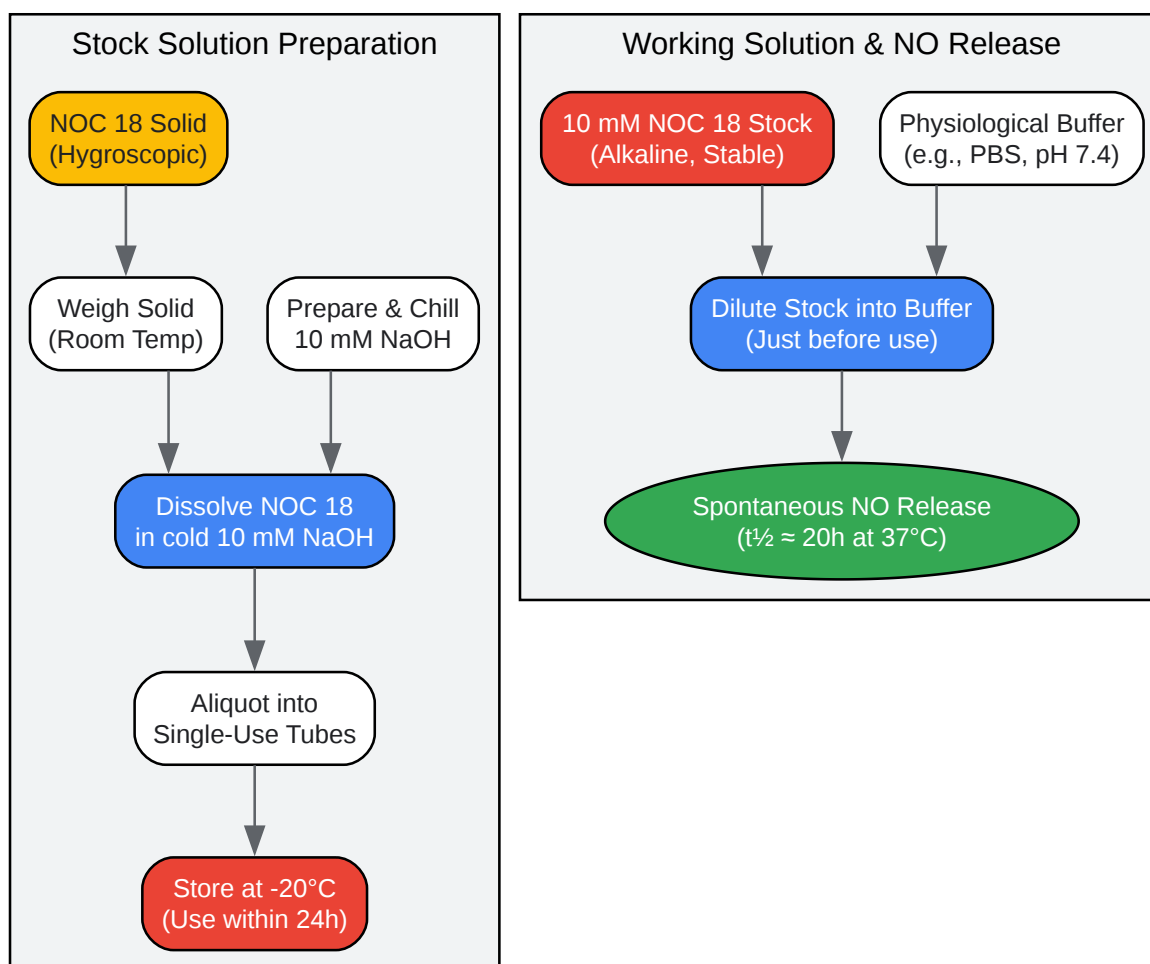
### 3.5. Preparation of Working Solution for Experiments

The release of NO is initiated when the alkaline stock solution is diluted into a neutral pH buffer.

- Determine the final working concentration needed for your experiment. Typical working concentrations in cell culture range from 1  $\mu\text{M}$  to 100  $\mu\text{M}$ .[\[7\]](#)
- Just before starting the experiment, add the required volume of the 10 mM **NOC 18** stock solution to your experimental buffer (e.g., cell culture medium, PBS) to achieve the desired final concentration.
  - Example: To make 10 mL of a 50  $\mu\text{M}$  working solution, add 5  $\mu\text{L}$  of the 10 mM stock solution to 10 mL of the buffer. ( $C_1V_1 = C_2V_2$ ).
- Ensure the experimental buffer has sufficient buffering capacity to maintain a stable physiological pH (e.g., 7.4), as the addition of the alkaline stock can slightly increase the pH. [\[2\]](#) The volume of the stock solution should not exceed 1/50th of the final solution volume to minimize pH shifts.[\[2\]](#)

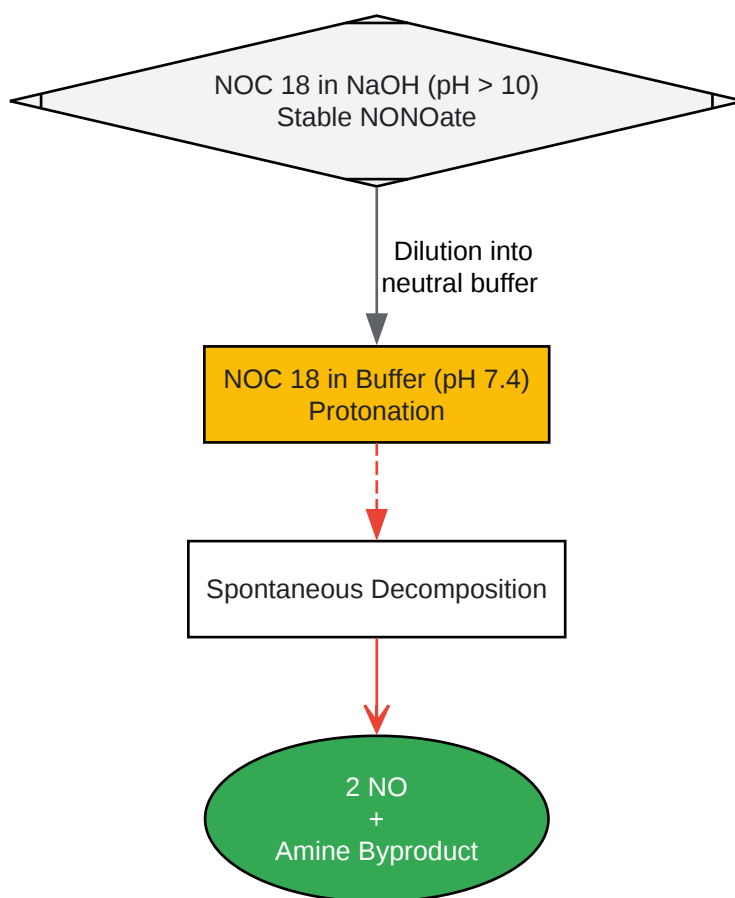
## Workflow and Signaling Diagrams

The following diagrams illustrate the preparation workflow and the mechanism of NO release.



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Caption: Workflow for preparing **NOC 18** stock and working solutions.



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- To cite this document: BenchChem. [Application Note: Preparation of a Stock Solution of NOC 18]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8811787#how-to-prepare-a-stock-solution-of-noc-18]

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